

# A Technical Guide to 1-Octen-3-ol-d3 for Research Applications

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## Compound of Interest

Compound Name: 1-Octen-3-ol - d3

Cat. No.: B591086

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on 1-Octen-3-ol-d3, a deuterated analog of the volatile organic compound 1-Octen-3-ol. This guide is intended for researchers in various fields, including neuroscience, entomology, and microbiology, who are interested in utilizing this isotopically labeled compound in their studies.

## Introduction to 1-Octen-3-ol and its Deuterated Analog

1-Octen-3-ol is a naturally occurring secondary alcohol found in various plants, fungi, and even in human breath and sweat.<sup>[1]</sup> It is a well-known attractant for many species of biting insects, including mosquitoes.<sup>[1]</sup> Beyond its role as a semiochemical, research has indicated its potential involvement in neurological processes and its antimicrobial properties.

The deuterated form, 1-Octen-3-ol-d3, is a valuable tool for researchers as the deuterium labels provide a means to trace the molecule in biological systems using techniques such as mass spectrometry. This allows for more precise quantification and metabolic studies.

## Commercial Suppliers of 1-Octen-3-ol-d3

The availability of high-purity 1-Octen-3-ol-d3 is crucial for research purposes. Currently, MedChemExpress is a known commercial supplier of this deuterated compound. While many suppliers offer the non-deuterated form, sourcing of the deuterated analog is more specialized.

Supplier	Product Name	Catalog Number	Purity	Available Quantities
MedChemExpress	Oct-1-en-3-ol-d3	HY-W010410S	>98%	Custom

It is important to note that while major suppliers like Cayman Chemical, Santa Cruz Biotechnology, and Sigma-Aldrich offer a wide range of research chemicals, their primary listings are for the non-deuterated 1-Octen-3-ol.<sup>[2][3][4]</sup> Toronto Research Chemicals is another potential source for deuterated compounds, though a specific listing for 1-Octen-3-ol-d3 was not readily available at the time of this guide's compilation.

## Research Applications and Biological Activity

1-Octen-3-ol has been the subject of numerous studies, revealing its diverse biological activities. The use of 1-Octen-3-ol-d3 can significantly enhance the precision of such research.

### Neurodegenerative Research

Studies have suggested a potential link between 1-Octen-3-ol and neurodegenerative processes. Research has shown that this compound can disrupt dopamine homeostasis, indicating its potential as an environmental factor in parkinsonism.<sup>[1]</sup> The use of 1-Octen-3-ol-d3 in these studies would allow for a more accurate determination of its uptake, distribution, and metabolism within the brain.

### Insect Behavior and Control

As a potent insect attractant, 1-Octen-3-ol is a key molecule in the study of insect olfaction and behavior. It is often used in traps to monitor and control mosquito populations. Deuterated standards like 1-Octen-3-ol-d3 are invaluable in pharmacokinetic studies in insects, helping to understand how the compound is processed and how it interacts with olfactory receptors.

### Antimicrobial Properties

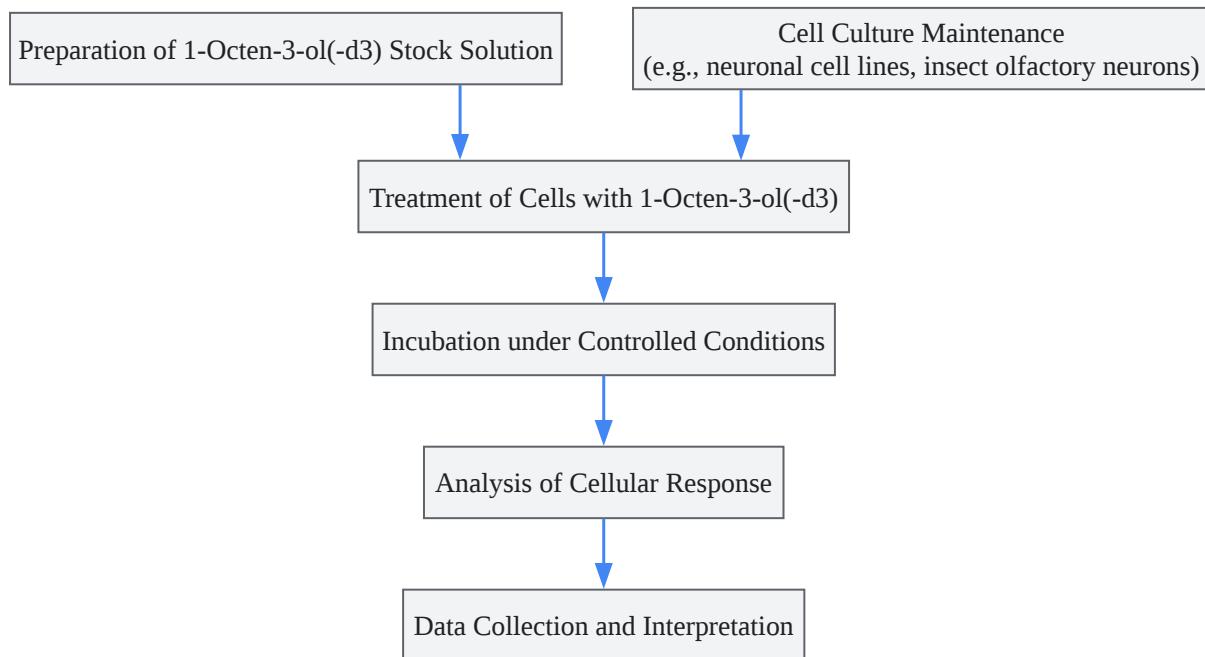
1-Octen-3-ol has demonstrated antimicrobial activity against various bacteria and fungi. This has led to research into its potential use as a natural antimicrobial agent. Isotope-labeled

studies with 1-Octen-3-ol-d3 can aid in elucidating its mechanism of action and its fate in microbial systems.

## Experimental Protocols

Detailed experimental protocols are essential for reproducible research. Below is a generalized workflow for a typical experiment involving 1-Octen-3-ol. The use of 1-Octen-3-ol-d3 would be integrated into such a protocol for tracer studies.

## General Experimental Workflow for In Vitro Studies



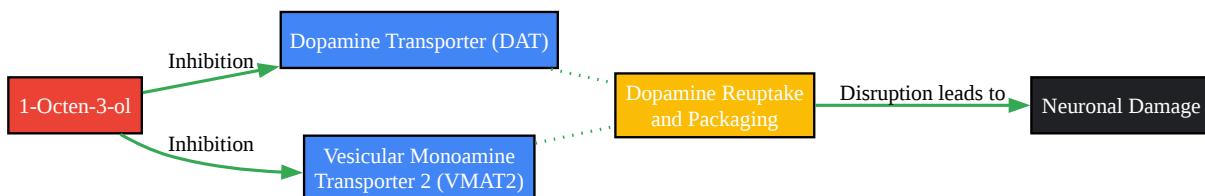
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Caption: A generalized workflow for in vitro experiments using 1-Octen-3-ol or its deuterated analog.

## Signaling Pathway Involvement

Research suggests that 1-Octen-3-ol may exert its biological effects through various signaling pathways. A key area of investigation is its impact on dopaminergic signaling.

## Putative Signaling Pathway for 1-Octen-3-ol in Dopaminergic Neurons



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Caption: A putative signaling pathway illustrating the inhibitory effect of 1-Octen-3-ol on dopamine transport and packaging.

This guide provides a foundational understanding of 1-Octen-3-ol-d3 for research purposes. As a specialized deuterated compound, its sourcing requires careful consideration of suppliers who specialize in isotopically labeled molecules. The research applications are broad, and the use of this deuterated analog will undoubtedly contribute to more precise and impactful scientific discoveries. Researchers are encouraged to consult the primary literature for detailed experimental protocols and to directly contact suppliers for the most up-to-date product specifications and availability.

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## References

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